

Application Notes and Protocols: Potassium Tetrafluoroborate in Perovskite Solar Cell Fabrication

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Compound of Interest

Compound Name: Potassium tetrafluoroborate

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These application notes provide a comprehensive overview of the use of **potassium tetrafluoroborate** (KBF_4) as an additive in the fabrication of perovskite solar cells (PSCs). The inclusion of KBF_4 has been demonstrated to significantly enhance device performance and stability through defect passivation, improved crystallinity, and optimized charge transport. This document outlines the underlying mechanisms, presents key performance data, and offers detailed experimental protocols for the incorporation of KBF_4 in PSCs.

Introduction

Potassium tetrafluoroborate (KBF_4) has emerged as a critical additive in the advancement of perovskite solar cell technology. Its dual-functionality, with both the potassium (K^+) cation and the tetrafluoroborate (BF_4^-) anion contributing to the enhancement of the perovskite film, addresses several key challenges in PSC fabrication. The K^+ ions have been shown to passivate grain boundaries and suppress ion migration, a common source of instability in perovskite materials.[1][2][3] Concurrently, the highly electrophilic BF_4^- anion can be incorporated into the perovskite lattice, which helps to enlarge grain size, improve crystallinity, and passivate defects.[1][2][3] These synergistic effects lead to a reduction in non-radiative recombination and an overall improvement in the power conversion efficiency (PCE) and operational stability of the solar cells.[4][5]

Mechanism of Action

The beneficial effects of KBF_4 in perovskite solar cells can be attributed to the distinct roles of its constituent ions:

- Potassium Cation (K^+): The K^+ ions tend to occupy interstitial sites within the perovskite lattice and accumulate at grain boundaries.[2][6] This strategic positioning helps to passivate defects and inhibit the migration of halide ions, which is a significant degradation pathway in perovskite films.[1][2][3]
- Tetrafluoroborate Anion (BF_4^-): The BF_4^- anion plays a crucial role in improving the quality of the perovskite crystal structure.[2] Its incorporation into the perovskite lattice can lead to lattice relaxation and an increase in grain size.[2] Furthermore, the strong electron-binding energy and high electrophilicity of the BF_4^- group can influence the electronic structure at interfaces, such as the hole transport layer, leading to improved charge extraction and reduced recombination.[7]

The combined action of K^+ and BF_4^- results in a significant reduction in trap defect density and an increase in carrier lifetime, leading to enhanced photovoltaic performance.[1][2][3]

Quantitative Performance Enhancements

The introduction of KBF_4 as an additive has a demonstrable impact on the key performance metrics of perovskite solar cells. The following table summarizes the quantitative improvements observed in various studies.

Performance Metric	Without KBF ₄	With KBF ₄	Improvement	Reference
Power Conversion Efficiency (PCE)	13.99%	16.04%	14.65%	[1] [2]
16.75%	19.76%	17.97%	[4]	
~21.62%	~23.44%	~8.42%	[4]	
Open-Circuit Voltage (VOC)	-	1.13 V	-	[7]
-	1.21 V	-	[6]	
Trap Defect Density	$8.0 \times 10^{15} \text{ cm}^{-3}$	$3.9 \times 10^{15} \text{ cm}^{-3}$	51.25% reduction	[1] [2] [3]
Carrier Lifetime	108.52 ns	234.72 ns	116.29% increase	[1] [2] [3]

Experimental Protocols

The following are detailed protocols for the incorporation of KBF₄ into perovskite solar cells, synthesized from multiple research sources.

Protocol 1: KBF₄ as an Additive in the Perovskite Precursor Solution

This protocol describes the introduction of KBF₄ directly into the perovskite precursor solution for the fabrication of flexible p-i-n perovskite solar cells.

Materials:

- Lead iodide (PbI₂)
- Methylammonium iodide (MAI)
- **Potassium tetrafluoroborate (KBF₄)**

- N,N-Dimethylformamide (DMF)
- Dimethyl sulfoxide (DMSO)
- Substrates (e.g., ITO-coated PET)
- Hole transport layer (HTL) material (e.g., PEDOT:PSS)
- Electron transport layer (ETL) material (e.g., PCBM)
- Top electrode material (e.g., Ag)

Equipment:

- Spin coater
- Hotplate
- Glovebox with a nitrogen atmosphere
- Solar simulator
- Source measure unit

Procedure:

- Substrate Preparation:
 - Clean the ITO-coated PET substrates by sequential sonication in detergent, deionized water, acetone, and isopropanol.
 - Dry the substrates with a nitrogen gun and treat with UV-ozone for 15 minutes.
- Hole Transport Layer (HTL) Deposition:
 - Spin-coat the HTL material (e.g., PEDOT:PSS) onto the cleaned substrates.
 - Anneal the substrates at the recommended temperature for the HTL material (e.g., 150 °C for 10 minutes).

- Perovskite Precursor Solution Preparation:
 - Prepare the control perovskite precursor solution by dissolving PbI_2 and MAI in a mixture of DMF and DMSO (e.g., 9:1 v/v).
 - For the KBF_4 -modified solution, add KBF_4 to the precursor solution at a specific concentration (e.g., 1-3 mg/mL).^[1] Stir the solution until the KBF_4 is fully dissolved.
- Perovskite Film Deposition:
 - Transfer the substrates with the HTL into a nitrogen-filled glovebox.
 - Spin-coat the perovskite precursor solution (with or without KBF_4) onto the HTL at a speed of 4000 rpm for 30 seconds.^[1]
 - During the spin-coating, dispense an anti-solvent (e.g., chlorobenzene) onto the spinning substrate to induce crystallization.
 - Anneal the perovskite films at 100 °C for 10 minutes.
- Electron Transport Layer (ETL) and Electrode Deposition:
 - Spin-coat the ETL material (e.g., PCBM) on top of the perovskite layer.
 - Anneal the ETL layer at the recommended temperature.
 - Finally, deposit the top metal electrode (e.g., Ag) by thermal evaporation through a shadow mask to define the active area of the device.

Protocol 2: KBF_4 for Interfacial Modification of the Hole Transport Layer

This protocol details the use of KBF_4 to modify the surface of a nickel oxide (NiO_x) hole transport layer in an inverted planar perovskite solar cell.

Materials:

- **Potassium tetrafluoroborate (KBF_4)**

- Deionized water
- NiO_x precursor solution
- Perovskite precursor solution
- Substrates (e.g., FTO-coated glass)

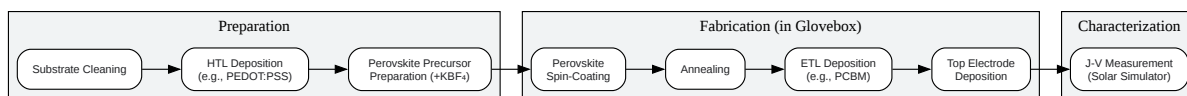
Procedure:

- Substrate and NiO_x HTL Preparation:
 - Clean the FTO-coated glass substrates.
 - Deposit the NiO_x layer onto the substrates using a suitable method (e.g., spin-coating of a precursor solution followed by annealing).
- KBF₄ Interfacial Layer Deposition:
 - Prepare a dilute aqueous solution of KBF₄.
 - Spin-coat the KBF₄ solution onto the surface of the NiO_x layer.
 - Anneal the substrate to remove the solvent and form a thin KBF₄ modification layer.
- Perovskite Layer Deposition:
 - Deposit the perovskite active layer on top of the KBF₄-modified NiO_x layer using a one-step or two-step deposition method as described in Protocol 1.
- Completion of the Device:
 - Deposit the electron transport layer and the top electrode as described in the previous protocol to complete the solar cell device.

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the fabrication of a perovskite solar cell using KBF_4 as an additive in the precursor solution.

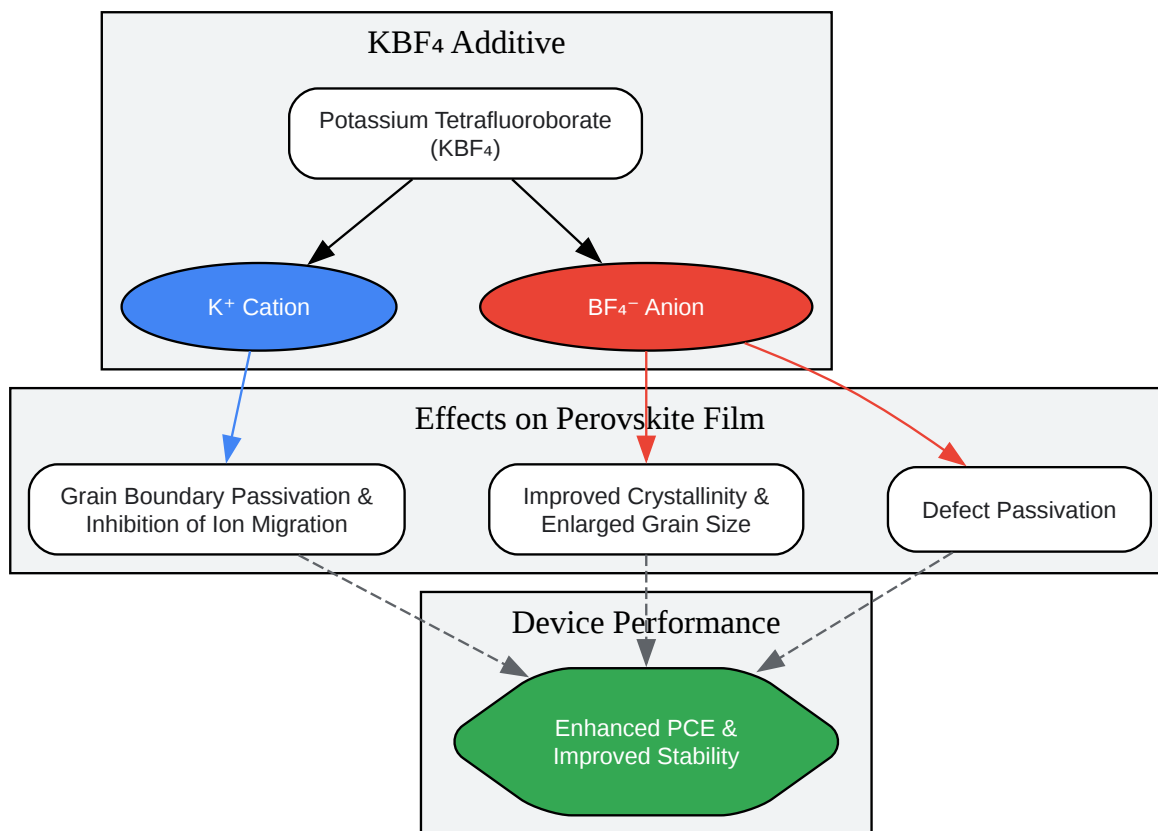


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Caption: Experimental workflow for perovskite solar cell fabrication with KBF_4 .

Mechanism of KBF_4 Action

This diagram illustrates the dual role of **potassium tetrafluoroborate** in enhancing the quality of the perovskite film.



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Caption: Dual-action mechanism of KBF₄ in perovskite films.

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